

An In-depth Technical Guide to Methyltriphenylphosphonium Chloride (CAS 1031-15-8)

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Compound of Interest

Compound Name: *Methyltriphenylphosphonium
chloride*

Cat. No.: *B089626*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the properties, applications, and biological significance of **methyltriphenylphosphonium chloride**. The information is curated to support research and development activities, with a focus on practical applications and underlying scientific principles.

Physicochemical Properties

Methyltriphenylphosphonium chloride is a quaternary phosphonium salt that presents as a white to off-white crystalline solid. It is a key reagent in various chemical transformations, most notably the Wittig reaction. A summary of its key physicochemical properties is presented in the tables below.

Table 1: General and Physical Properties

Property	Value	Reference(s)
CAS Number	1031-15-8	[1]
Molecular Formula	C ₁₉ H ₁₈ ClP	[2][3]
Molecular Weight	312.77 g/mol	[2][4][5]
Appearance	White to off-white crystalline solid/powder	[5][6]
Melting Point	221 °C (decomposes)	[4][5]
Solubility	Soluble in methanol and other polar organic solvents like acetone.	[2][6][7]
Stability	Stable, but hygroscopic. Should be stored under an inert atmosphere.	[8][9]

Table 2: Chemical and Safety Information

Property	Value	Reference(s)
InChI Key	QRPRIOOKPZSVFN-UHFFFAOYSA-M	[2] [4] [6]
SMILES	C--INVALID-LINK-- (c2ccccc2)c3ccccc3.[Cl-]	[4] [6]
Hazard Statements	H301 (Toxic if swallowed), H312 (Harmful in contact with skin), H315 (Causes skin irritation), H318 (Causes serious eye damage), H411 (Toxic to aquatic life with long lasting effects)	[3] [4]
Precautionary Statements	P264, P273, P280, P301 + P310, P302 + P352 + P312, P305 + P351 + P338	[4] [10]
Incompatible Materials	Strong oxidizing agents.	[2] [8]

Core Applications and Experimental Protocols

Methyltriphenylphosphonium chloride is a versatile reagent with applications in several key areas of organic synthesis and catalysis.

The Wittig Reaction: A Cornerstone of Alkene Synthesis

The most prominent application of **methyltriphenylphosphonium chloride** is as a precursor to the methylenetriphenylphosphorane ylide in the Wittig reaction. This reaction is a powerful method for the synthesis of alkenes from aldehydes and ketones.

This protocol is a general procedure for the synthesis of a terminal alkene from an aldehyde using **methyltriphenylphosphonium chloride**.

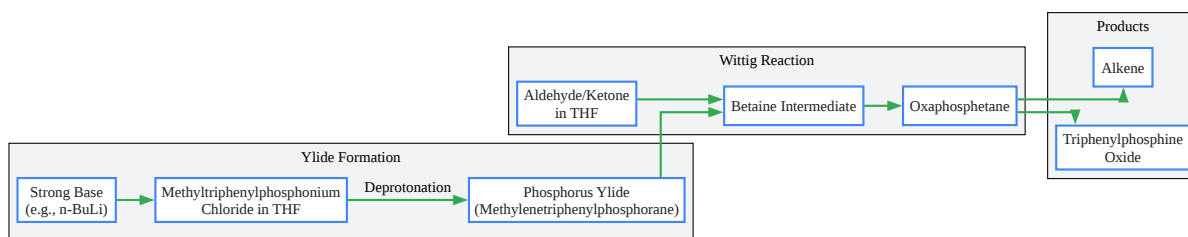
Materials:

- **Methyltriphenylphosphonium chloride**

- A strong base (e.g., n-butyllithium (n-BuLi), sodium hydride (NaH), or potassium tert-butoxide (t-BuOK))
- Anhydrous tetrahydrofuran (THF)
- Aldehyde
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Anhydrous magnesium sulfate (MgSO₄)
- Solvents for extraction and chromatography (e.g., diethyl ether, ethyl acetate, hexanes)

Procedure:

- **Ylide Formation:** In a flame-dried, two-necked round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), suspend **methyltriphenylphosphonium chloride** (1.1 equivalents) in anhydrous THF. Cool the suspension to 0 °C using an ice bath. To this stirred suspension, slowly add a solution of a strong base (1.05 equivalents). Allow the mixture to warm to room temperature and stir for 1-2 hours. The formation of the ylide is often indicated by a distinct color change, typically to yellow or orange.^[6]
- **Reaction with Aldehyde:** In a separate flask, dissolve the aldehyde (1.0 equivalent) in a minimal amount of anhydrous THF under an inert atmosphere. Slowly add the aldehyde solution to the freshly prepared ylide solution at 0 °C.
- **Reaction Monitoring and Work-up:** Allow the reaction to proceed at room temperature, monitoring its progress by thin-layer chromatography (TLC). Upon completion, quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride.^[6]
- **Extraction and Purification:** Transfer the mixture to a separatory funnel and extract the product into an organic solvent such as diethyl ether or ethyl acetate. Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate. Filter and concentrate the organic phase under reduced pressure. The major byproduct, triphenylphosphine oxide, can often be removed by precipitation from a nonpolar solvent or by column chromatography on silica gel to yield the pure alkene.^[6]



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Workflow for the Wittig reaction.

Phase-Transfer Catalysis

Methyltriphenylphosphonium chloride can function as a phase-transfer catalyst (PTC), facilitating reactions between reactants in immiscible phases (e.g., an aqueous and an organic phase). As a PTC, it transports anions from the aqueous phase to the organic phase, where they are more reactive.

This protocol illustrates the use of a phosphonium salt as a phase-transfer catalyst for the O-alkylation of a phenol.

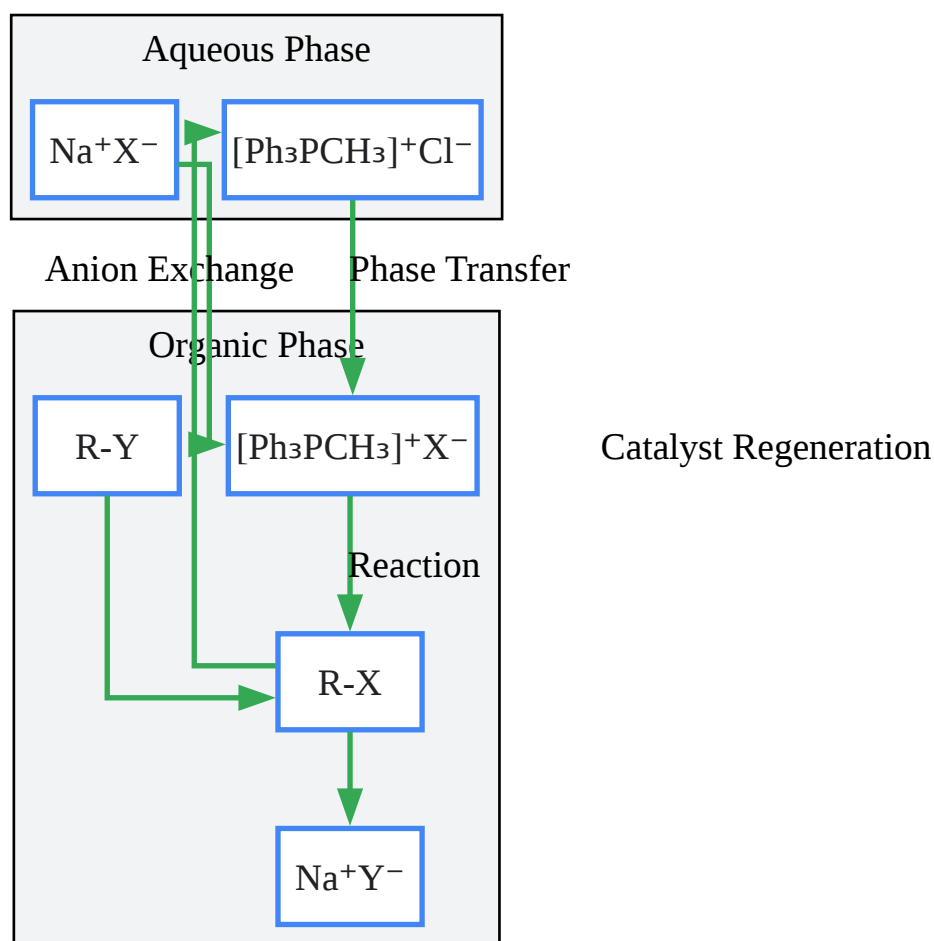
Materials:

- Phenol
- Alkyl halide
- Aqueous sodium hydroxide (NaOH) solution (e.g., 50%)
- **Methyltriphenylphosphonium chloride** (catalytic amount)

- Organic solvent (e.g., dichloromethane, toluene)
- Deionized water
- Brine
- Anhydrous sodium sulfate

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a condenser and a magnetic stirrer, dissolve the phenol and a catalytic amount of **methyltriphenylphosphonium chloride** in the organic solvent.
- **Addition of Base and Alkyl Halide:** Vigorously stir the mixture while adding the aqueous sodium hydroxide solution, followed by the dropwise addition of the alkyl halide.
- **Reaction:** Heat the biphasic mixture with vigorous stirring. The reaction progress can be monitored by TLC or GC.
- **Work-up and Purification:** After the reaction is complete, cool the mixture to room temperature and transfer it to a separatory funnel. Separate the layers and wash the organic phase with water and then brine. Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure. The crude product can be purified by distillation or column chromatography.



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General mechanism of phase-transfer catalysis.

Ring-Opening of Epoxides

Methyltriphenylphosphonium chloride can catalyze the ring-opening of epoxides with various nucleophiles, such as amines or alcohols. This reaction is valuable for the synthesis of β -substituted alcohols.

This protocol provides a general method for the aminolysis of epoxides catalyzed by a phosphonium salt.

Materials:

- Epoxide

- Amine
- **Methyltriphenylphosphonium chloride** (catalytic amount)
- Solvent (optional, can be run neat)

Procedure:

- **Reaction Setup:** In a reaction vessel, mix the epoxide, the amine, and a catalytic amount of **methyltriphenylphosphonium chloride**.
- **Reaction:** Stir the mixture at room temperature or with gentle heating. The reaction progress can be monitored by TLC or GC.
- **Work-up and Purification:** Once the reaction is complete, the product can be purified directly by distillation or column chromatography. If a solvent was used, it should be removed under reduced pressure prior to purification.

Biological Significance: A Focus on Drug Development

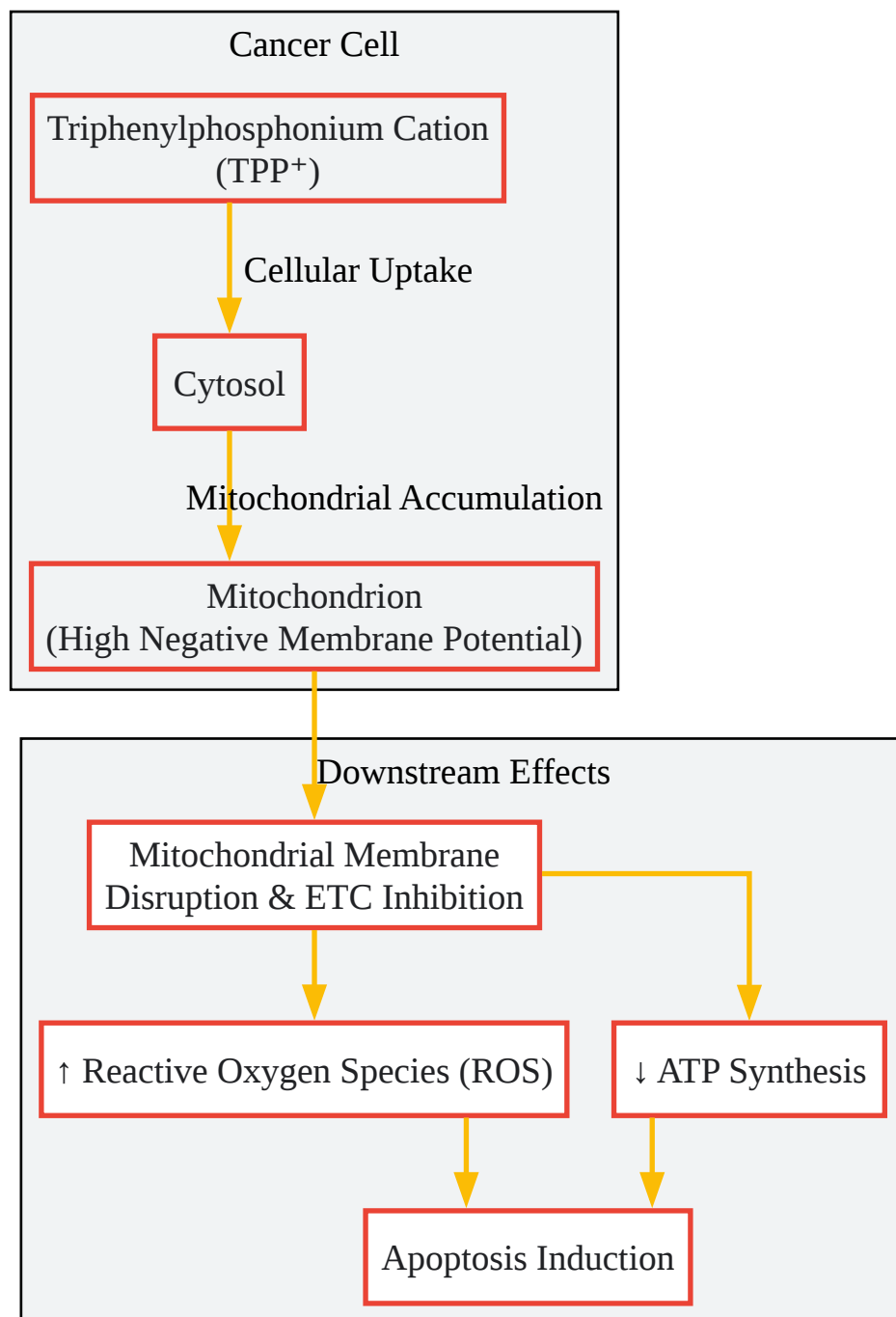
The triphenylphosphonium cation, the core of **methyltriphenylphosphonium chloride**, has garnered significant interest in drug development due to its ability to target mitochondria.

Mitochondrial Targeting and Antineoplastic Activity

Mitochondria in cancer cells typically exhibit a significantly higher membrane potential compared to normal cells. Delocalized lipophilic cations (DLCs), such as the triphenylphosphonium cation, are able to pass through cellular and mitochondrial membranes and accumulate within the mitochondria, driven by this membrane potential.^{[9][11]} This selective accumulation in cancer cell mitochondria leads to several cytotoxic effects.

The high concentration of these cations within the mitochondria can disrupt the mitochondrial membrane integrity and inhibit the electron transport chain.^{[7][12]} This leads to a decrease in ATP synthesis, an increase in the production of reactive oxygen species (ROS), and ultimately, the induction of apoptosis (programmed cell death).^{[8][12]} This selective targeting of cancer

cell mitochondria provides a promising strategy for the development of novel anticancer agents with potentially lower side effects compared to traditional chemotherapies.[11]



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Mechanism of mitochondrial targeting and apoptosis induction.

In conclusion, **methyltriphenylphosphonium chloride** is a valuable and versatile chemical compound with significant applications in both synthetic chemistry and as a structural motif in the design of targeted therapeutics. Its well-established role in the Wittig reaction, coupled with its utility in phase-transfer catalysis and epoxide ring-opening reactions, makes it an indispensable tool for organic chemists. Furthermore, the inherent mitochondrial-targeting properties of its triphenylphosphonium cation core open up exciting avenues for the development of next-generation anticancer drugs. This guide provides the foundational knowledge for researchers and drug development professionals to effectively utilize and explore the full potential of **methyltriphenylphosphonium chloride** in their respective fields.

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